

Application Notes: The Role of Sodium Hexafluorosilicate in Metallurgical Fluxing

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Compound of Interest

Compound Name: Sodium hexafluorosilicate

Cat. No.: B091945

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1. Introduction

Sodium hexafluorosilicate (Na_2SiF_6), also known as sodium silicofluoride, is an inorganic salt widely utilized as a key component in metallurgical fluxes.[1][2] Fluxes are chemical agents added to molten metals to aid in purification by removing dissolved gases and non-metallic impurities, known as inclusions.[3] In industries such as aluminum, magnesium, and steel production, **sodium hexafluorosilicate** plays a critical role as a refining agent, a component in cover and drossing fluxes, and as a grain refiner.[1][2][4][5][6][7] Its effectiveness stems from its thermal decomposition at typical melt processing temperatures, which releases reactive fluoride compounds that facilitate the removal of stable metal oxides.[8][9]

2. Mechanism of Action

The primary function of **sodium hexafluorosilicate** in metallurgical fluxing is initiated by its thermal decomposition. When heated to temperatures typically above 600°C , it breaks down into sodium fluoride (NaF) and silicon tetrafluoride (SiF_4) gas.[8][9][10]

Chemical Reaction: $\text{Na}_2\text{SiF}_6(\text{s}) \rightarrow 2\text{NaF}(\text{s}) + \text{SiF}_4(\text{g})$

The resulting sodium fluoride is a powerful fluxing agent that can react with and dissolve highly stable metal oxides, such as aluminum oxide (Al_2O_3), which form on the surface of the molten metal.[11] This reaction breaks down the protective oxide layer, allowing for several key processes:

- **Inclusion Stripping:** It helps to strip the oxide film from the surface of non-metallic inclusions suspended in the melt.
- **Wetting and Absorption:** By cleaning the surface of these inclusions, it improves the wettability between the flux and the inclusions, allowing them to be absorbed into the molten flux (slag) layer.[\[12\]](#)
- **Coalescence:** It promotes the coalescence of small metal droplets that are often trapped within the dross, allowing them to return to the bulk metal and thereby increasing metal recovery.[\[13\]](#)

The gaseous silicon tetrafluoride (SiF_4) can also contribute to the refining process through mechanical action, helping to agitate the melt and lift the oxide film away from the metal.[\[11\]](#)

3. Key Metallurgical Applications

Sodium hexafluorosilicate is a component in various types of fluxes, tailored for specific applications:

- **Aluminum Refining:** This is one of its most common uses. It is added to chloride-based fluxes (e.g., NaCl-KCl mixtures) to enhance their refining capabilities.[\[4\]](#)[\[11\]](#)[\[12\]](#)[\[14\]](#) These fluxes are used to remove the tough aluminum oxide film, clean the furnace walls, and reduce the amount of aluminum lost in the dross.[\[3\]](#)[\[13\]](#)
- **Magnesium Casting:** Molten magnesium is highly susceptible to oxidation and burning. While protective gases like sulfur hexafluoride (SF_6) have been used, fluxes containing fluorides like Na_2SiF_6 can also be part of melt protection strategies.[\[15\]](#)
- **Grain Refining:** In some aluminum-silicon alloys, controlling the grain structure during solidification is crucial for achieving desired mechanical properties.[\[16\]](#) While titanium and boron are the primary grain refiners, fluoride salts can be included in these master alloys to support the refining process.[\[17\]](#)
- **Other Metals:** It also finds application as a flux in the metallurgy of beryllium and as an additive in certain steelmaking processes.[\[4\]](#)[\[6\]](#)

Quantitative Data

The physicochemical properties and thermal behavior of **sodium hexafluorosilicate** are critical to its function as a flux.

Table 1: Physicochemical Properties of **Sodium Hexafluorosilicate**

Property	Value	Reference
Chemical Formula	Na_2SiF_6	
Molar Mass	188.06 g/mol	
Appearance	White crystalline powder	[8][18]
Density	2.68 g/cm ³ at 25°C	[8]
Solubility in Water	0.64 g/100 mL at 20°C; 2.45 g/100 mL at 100°C	[18]

| Solubility in Alcohol | Insoluble [8][18] |

Table 2: Thermal Decomposition Data

Parameter	Value/Products	Reference
Onset of Decomposition	~555-600°C	[10][19]
Decomposition Reaction	$\text{Na}_2\text{SiF}_6(\text{s}) \rightarrow 2\text{NaF}(\text{s}) + \text{SiF}_4(\text{g})$	[9]

| Activation Energy | 182 ± 13 kJ/mol (in the range 614-686 K) | |

Table 3: Example Composition of an Aluminum Refining Flux

Component	Weight Percentage (%)	Purpose	Reference
NaCl	47.5%	Base flux, lowers melting point	[11][12]
KCl	47.5%	Base flux, forms low-melting eutectic with NaCl	[11][12]

| Na₂SiF₆ | 5% | Active fluxing agent for oxide removal | [12][20] |

Experimental Protocols

Protocol 1: Evaluation of Flux Efficiency on Molten Metal Cleanliness

This protocol describes a laboratory-scale procedure to quantify the effectiveness of a flux containing **sodium hexafluorosilicate** in cleaning a molten aluminum alloy.

1. Materials and Equipment:

- Resistance furnace with temperature control
- Graphite or silicon carbide crucible
- Aluminum alloy (e.g., A356)
- Test flux (e.g., 95% NaCl-KCl, 5% Na₂SiF₆)
- Reduced Pressure Test (RPT) apparatus
- Density measurement kit (based on Archimedes' principle)
- Metallurgical saw and polishing equipment
- Optical microscope or image analysis software

2. Procedure:

- Melting: Place a known quantity of the aluminum alloy into the crucible and heat it in the furnace to the desired testing temperature (e.g., 740°C).[21]
- Initial Sampling (Baseline): Once the melt has stabilized, take a baseline sample using the RPT device to assess the initial melt quality. Cast a separate sample for density measurement.
- Flux Addition: Add a predetermined amount of the test flux (e.g., 0.5% of the melt weight) to the surface of the molten aluminum.
- Treatment: Gently stir the flux into the melt for a set duration (e.g., 5 minutes) using a preheated, coated graphite rod to ensure proper mixing and reaction.
- Settling: Allow the melt to rest for a specified time (e.g., 15 minutes) to let the flux separate from the metal and float to the surface, carrying the captured inclusions with it.[22]
- Final Sampling: Skim the dross layer from the melt surface. Immediately take a final sample using the RPT device and cast another sample for density measurement.
- Solidification and Analysis:
 - Allow all RPT samples to solidify under reduced pressure.
 - Section the RPT samples vertically, polish the surface, and visually or digitally analyze the cross-section for porosity levels. A cleaner melt will exhibit significantly less porosity.[21]
 - Measure the density of the cast samples. An increase in density after flux treatment indicates a reduction in porosity and inclusions.[21]

Protocol 2: Thermal Characterization of Flux

This protocol outlines the use of thermal analysis to determine the melting and decomposition characteristics of a flux containing **sodium hexafluorosilicate**.

1. Materials and Equipment:

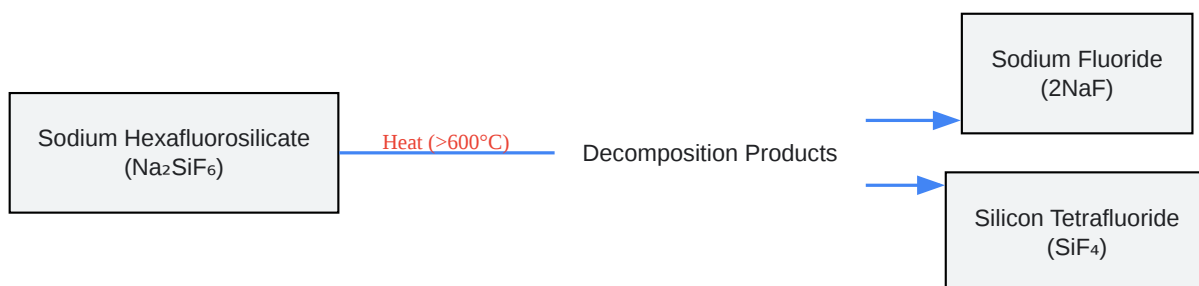
- Simultaneous Thermal Analyzer (STA) capable of Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

- Alumina or platinum crucibles for the STA.
- Test flux powder.
- Inert gas supply (e.g., Nitrogen or Argon).

2. Procedure:

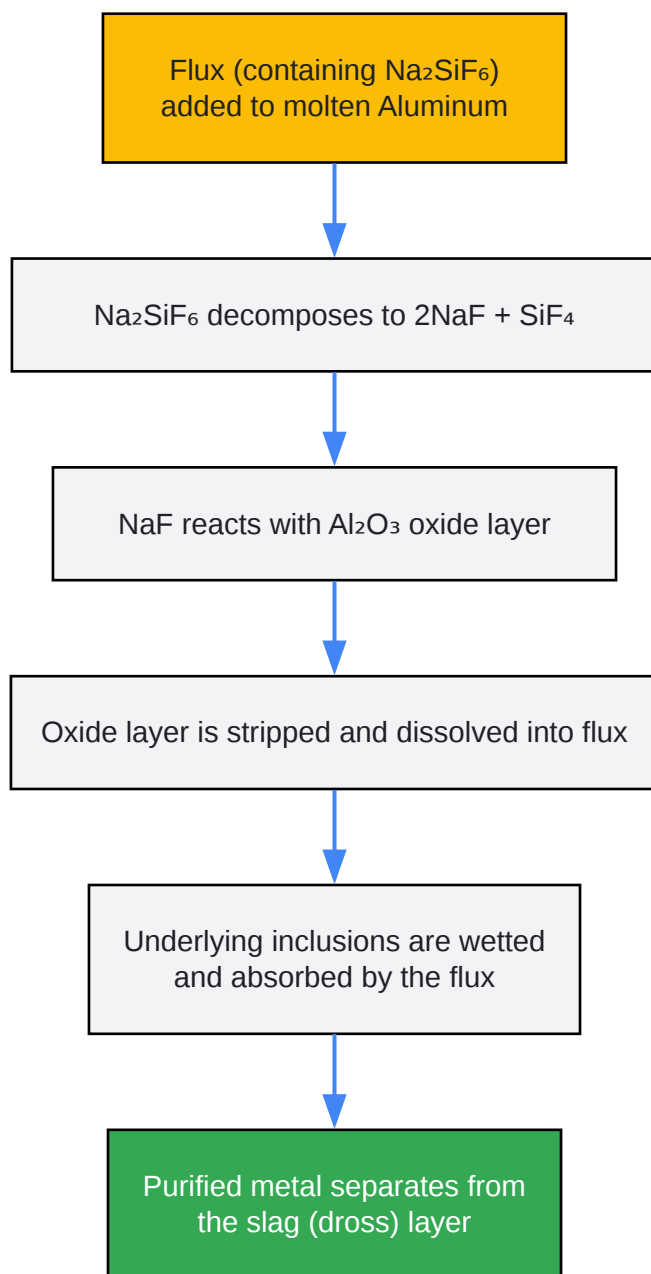
- **Sample Preparation:** Place a small, accurately weighed amount of the flux powder (e.g., 10-20 mg) into the STA crucible.
- **Instrument Setup:** Place the sample crucible and a reference crucible into the analyzer. Purge the system with the inert gas.
- **Thermal Program:** Heat the sample from ambient temperature to a temperature above the expected operational range (e.g., 900°C) at a constant heating rate (e.g., 10°C/min).
- **Data Acquisition:** Record the sample weight change (TGA curve) and the differential heat flow (DSC curve) as a function of temperature.
- **Data Analysis:**
 - **DSC Curve:** Identify endothermic peaks, which indicate melting points of the flux components or decomposition events. The peak onset temperature corresponds to the start of the thermal event.[\[19\]](#)[\[21\]](#)
 - **TGA Curve:** A sharp drop in weight on the TGA curve that corresponds to a DSC peak confirms a decomposition reaction (e.g., the release of SiF₄ gas from Na₂SiF₆).[\[19\]](#) The percentage of weight loss can be used to verify the reaction stoichiometry.

Visualizations



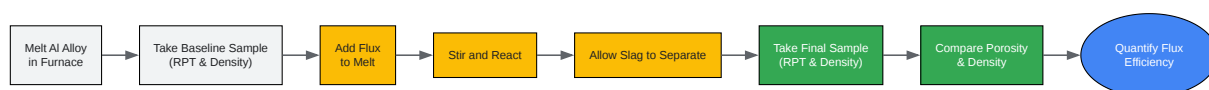
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Caption: Thermal decomposition of **Sodium Hexafluorosilicate**.



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Caption: Mechanism of oxide inclusion removal from molten aluminum.



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Caption: Experimental workflow for evaluating metallurgical flux efficiency.

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References

- 1. sciedco.ca [sciedco.ca]
- 2. Sodium Hexafluorosilicate, Sodium Fluorosilicate Manufacturer & Supplier | SATA [sata-fluxes.com]
- 3. Fluxes for melting aluminum [SubsTech] [substech.com]
- 4. Sodium fluorosilicate - Choice Org [choiceorg.com]
- 5. sfdchem.com [sfdchem.com]
- 6. Sodium hexafluorosilicate | Na₂SiF₆ | CID 28127 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Raw Materials_Product Center_WUZHOU [wuzhoutrading.com]
- 8. chembk.com [chembk.com]
- 9. aquaenjoychemical.com [aquaenjoychemical.com]
- 10. researchgate.net [researchgate.net]
- 11. aluminiumceramicfiber.com [aluminiumceramicfiber.com]
- 12. A New Strategy on Designing Fluxes for Aluminum Alloy Melt Refinement - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Solid Salt Fluxes for Molten Aluminum Processing—A Review | MDPI [mdpi.com]
- 14. chemkraft.ir [chemkraft.ir]
- 15. ipcc-nggip.iges.or.jp [ipcc-nggip.iges.or.jp]
- 16. Benefits of grain refining and grain modification in sand castings - Haworth Castings [haworthcastings.co.uk]
- 17. amg-al.com [amg-al.com]

- 18. Sodium fluorosilicate - Wikipedia [en.wikipedia.org]
- 19. researchgate.net [researchgate.net]
- 20. mdpi.com [mdpi.com]
- 21. researchgate.net [researchgate.net]
- 22. d-nb.info [d-nb.info]
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